

# Establishing Nourseothricin Selection Protocols for Filamentous Fungi: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Nourseothricin (sulfate)*

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## Introduction

Nourseothricin (NTC), an aminoglycoside antibiotic, is a potent selective agent for a wide range of organisms, including bacteria, yeast, plants, and filamentous fungi.[1][2] Its utility in molecular genetics stems from its broad activity and the availability of a dominant selectable marker, the *nat1* gene, which confers resistance.[3][4] The *nat1* gene encodes the Nourseothricin N-acetyltransferase (NAT) enzyme, which inactivates NTC by acetylating the  $\beta$ -amino group of its  $\beta$ -lysine residue.[1][2] This document provides detailed application notes and protocols for establishing Nourseothricin-based selection systems for the genetic modification of filamentous fungi.

Nourseothricin is a mixture of streptothricins C, D, E, and F.[5][6][7] It inhibits protein synthesis by inducing miscoding, leading to the accumulation of nonfunctional proteins and eventual cell death.[6][8] The *nat1* resistance gene offers a reliable method for selecting transformed fungal cells.[4]

## Data Presentation: Nourseothricin Working Concentrations

The optimal concentration of Nourseothricin for selection is species-specific and must be determined empirically. Below is a summary of reported concentrations used for various filamentous fungi and other organisms to serve as a starting point for optimization.

Organism Category	Species	Selection Concentration (µg/mL)
Filamentous Fungi	Acremonium chrysogenum	25
	Sordaria macrospora	50
	Trichophyton mentagrophytes	50 - 100 (initial selection at 50, then increased)
	Aspergillus nidulans	120
	Aspergillus tubingensis	200
	Botrytis cinerea	50 - 150
	Cochliobolus heterostrophus	120 - 300
	Fusarium graminearum	25 - 200
	Neurospora crassa	20 - 200
	Penicillium brevicompactum	(Required codon-adapted nat gene)
Yeast	Saccharomyces cerevisiae	100
	Candida albicans	200 - 450
Bacteria	Escherichia coli	50

## Experimental Protocols

### Protocol 1: Determination of Minimal Inhibitory Concentration (MIC) of Nourseothricin

Objective: To determine the lowest concentration of Nourseothricin that completely inhibits the growth of the wild-type filamentous fungus.

Materials:

- Wild-type filamentous fungus of interest
- Appropriate solid and liquid culture media for the fungus
- Nourseothricin sulfate (stock solution, e.g., 100 mg/mL in sterile water)[9]
- Sterile petri dishes, flasks, and micropipette tips
- Spore suspension or mycelial fragments of the fungus

Methodology:

- Prepare Nourseothricin Plates:
  - Autoclave the desired solid agar medium and cool it to 50-55°C.
  - Prepare a series of Nourseothricin concentrations (e.g., 0, 10, 25, 50, 75, 100, 150, 200 µg/mL) by adding the appropriate volume of the Nourseothricin stock solution to the molten agar.
  - Mix well and pour the plates. Allow the plates to solidify completely.
- Inoculation:
  - From Spores: Prepare a spore suspension of the fungus in sterile water or a suitable buffer. Count the spores and adjust the concentration to approximately  $1 \times 10^6$  spores/mL. Inoculate the center of each Nourseothricin-containing plate with a small volume (e.g., 5 µL) of the spore suspension.
  - From Mycelia: Alternatively, cut small agar plugs of uniform size from the growing edge of a fresh fungal culture and place them in the center of the Nourseothricin plates.
- Incubation:

- Incubate the plates at the optimal growth temperature for the fungus.
- Observe the plates daily for growth.
- Data Analysis:
  - Record the fungal growth (e.g., colony diameter) on each plate after a set incubation period (e.g., 5-7 days).
  - The MIC is the lowest concentration of Nourseothricin at which no visible growth is observed. For selection purposes, a concentration 1.5 to 2 times the MIC is often used to ensure stringent selection.

## Protocol 2: Fungal Transformation and Selection of Transformants

Objective: To introduce a vector containing the *nat1* resistance gene into the filamentous fungus and select for transformed individuals.

Materials:

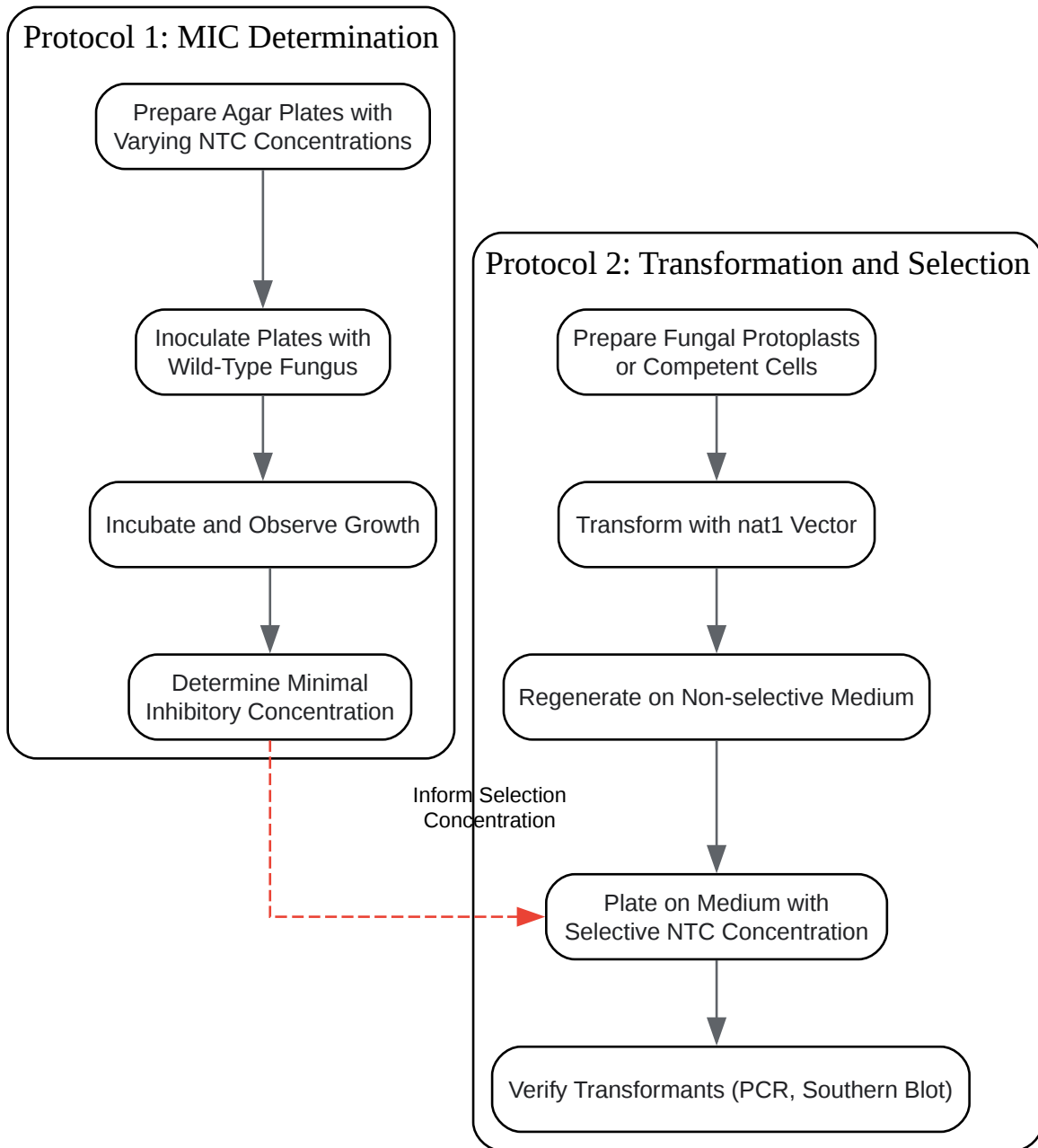
- Fungal protoplasts or competent cells
- Transformation vector containing the *nat1* gene cassette (e.g., pD-NAT1)<sup>[4]</sup>
- Protoplast regeneration medium (containing osmotic stabilizer like sorbitol or sucrose)
- Nourseothricin
- PEG-CaCl<sub>2</sub> solution (for PEG-mediated transformation)
- *Agrobacterium tumefaciens* strain carrying the T-DNA with the *nat1* cassette (for ATMT)

Methodology (Example using Protoplast-mediated Transformation):

- Protoplast Preparation: Generate protoplasts from young fungal mycelia using lytic enzymes (e.g., a mixture of cellulase, chitinase, and driselase).

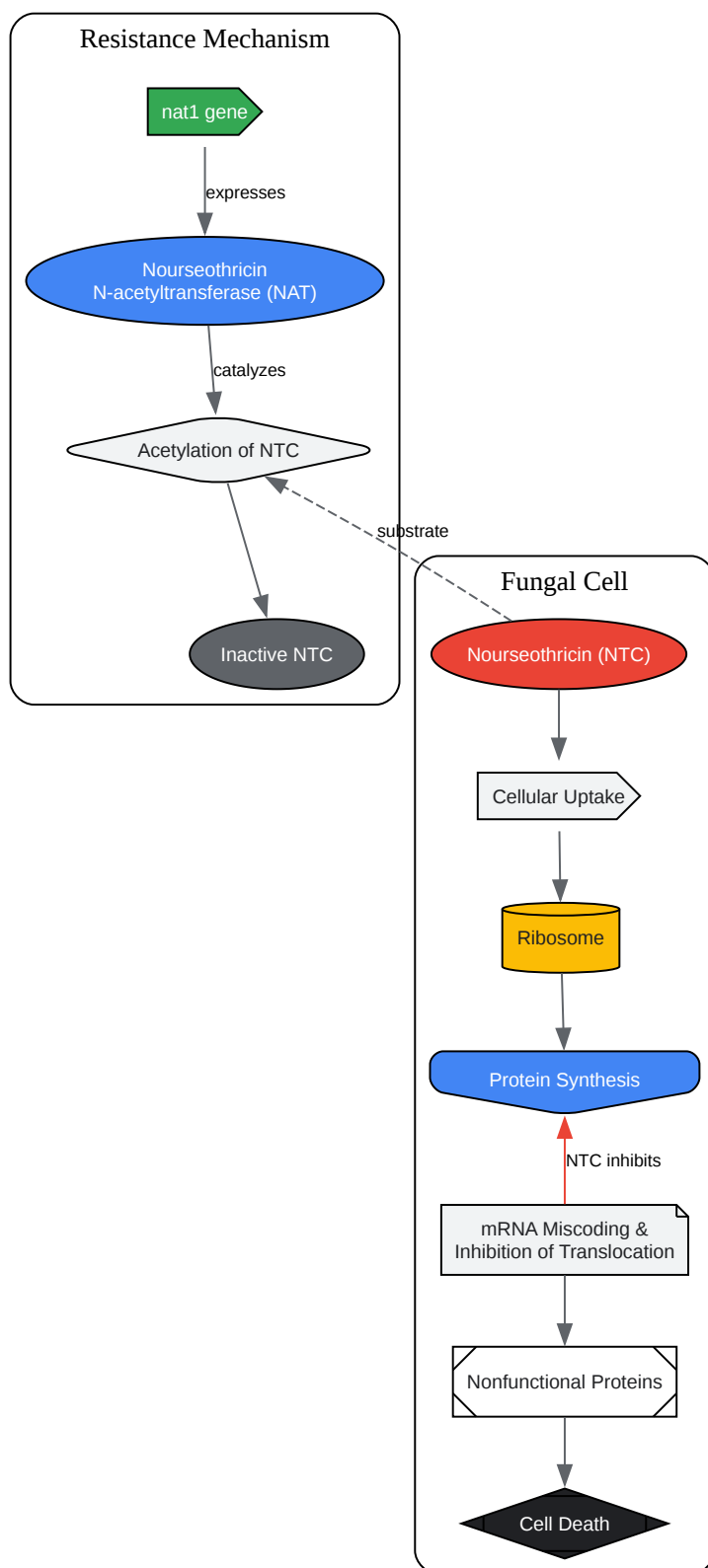
- Transformation:
  - Mix the protoplasts (e.g.,  $1 \times 10^7$  protoplasts) with the plasmid DNA (5-10  $\mu\text{g}$ ) containing the nat1 gene.
  - Add PEG-CaCl<sub>2</sub> solution and incubate on ice.
  - Wash the protoplasts with a buffer containing an osmotic stabilizer.
- Regeneration and Selection:
  - Resuspend the protoplasts in a regeneration medium lacking Nourseothricin and incubate for a few hours to allow for cell wall regeneration and expression of the resistance gene.
  - Plate the protoplasts on a regeneration medium containing the predetermined selective concentration of Nourseothricin.
  - Incubate the plates at the optimal temperature until transformant colonies appear.
- Verification of Transformants:
  - Subculture putative transformants onto fresh selective medium to confirm their resistance.
  - Perform molecular analysis, such as PCR to detect the presence of the nat1 gene and Southern blotting to confirm its integration into the fungal genome.[\[10\]](#)

## Visualizations



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Caption: Workflow for establishing Nourseothricin selection.



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Caption: Mechanism of Nourseothricin action and resistance.

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